

# Personal protective equipment for handling CSF1R-IN-25

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## Compound of Interest

Compound Name: CSF1R-IN-25

Cat. No.: B12360261

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## Essential Safety and Handling Guide for CSF1R-IN-25

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **CSF1R-IN-25**, an orally effective CSF1R inhibitor used in cancer, inflammation, and neurodegeneration research.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

When handling **CSF1R-IN-25**, a comprehensive approach to personal protection is crucial to prevent accidental inhalation, ingestion, or skin contact.<sup>[2]</sup> The following personal protective equipment should be utilized:

- **Eye and Face Protection:** Chemical splash goggles or safety glasses meeting appropriate standards are mandatory.<sup>[3]</sup> In situations with a risk of splashing or explosion, a face shield worn over safety glasses is required.<sup>[3][4]</sup>
- **Hand Protection:** Chemical-resistant gloves, such as disposable nitrile gloves, should be worn.<sup>[3]</sup> It is essential to inspect gloves for any damage before use and to change them regularly to prevent cross-contamination.<sup>[2][3]</sup> For enhanced protection, wearing two pairs of gloves (double gloving) can be considered.<sup>[5]</sup>

- **Body Protection:** A laboratory coat or a chemical-resistant apron should be worn to protect against spills.[2][4] In cases of more significant exposure risk, disposable coveralls may be necessary.[4] Clothing worn underneath should be made of natural fibers like cotton.[3]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of dust or aerosols.[6] If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator is required.[2][3]
- **Foot Protection:** Closed-toe and closed-heel shoes that cover the entire foot are required to protect against spills and falling objects.[2][3]

## Quantitative Data Summary

While a specific Safety Data Sheet (SDS) for **CSF1R-IN-25** was not located, the following data for the similar compound CSF1R-IN-1 provides valuable safety information.

Property	Value	Reference
Molecular Formula	C25H20F3N5O2	[6]
Molecular Weight	479.45	[6]
GHS Classification	Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410	[6]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[6]
Storage Temperature	-20°C (powder) or -80°C (in solvent)	[6]

## Procedural Guidance: Handling and Disposal

Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Work in a designated area, such as a chemical fume hood, with appropriate exhaust ventilation.[6]
- Weighing and Transferring: Avoid the formation of dust and aerosols during weighing and transferring the compound.
- Solution Preparation: When preparing solutions, add the solid compound to the solvent slowly.
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound.[6]

#### First Aid Measures:

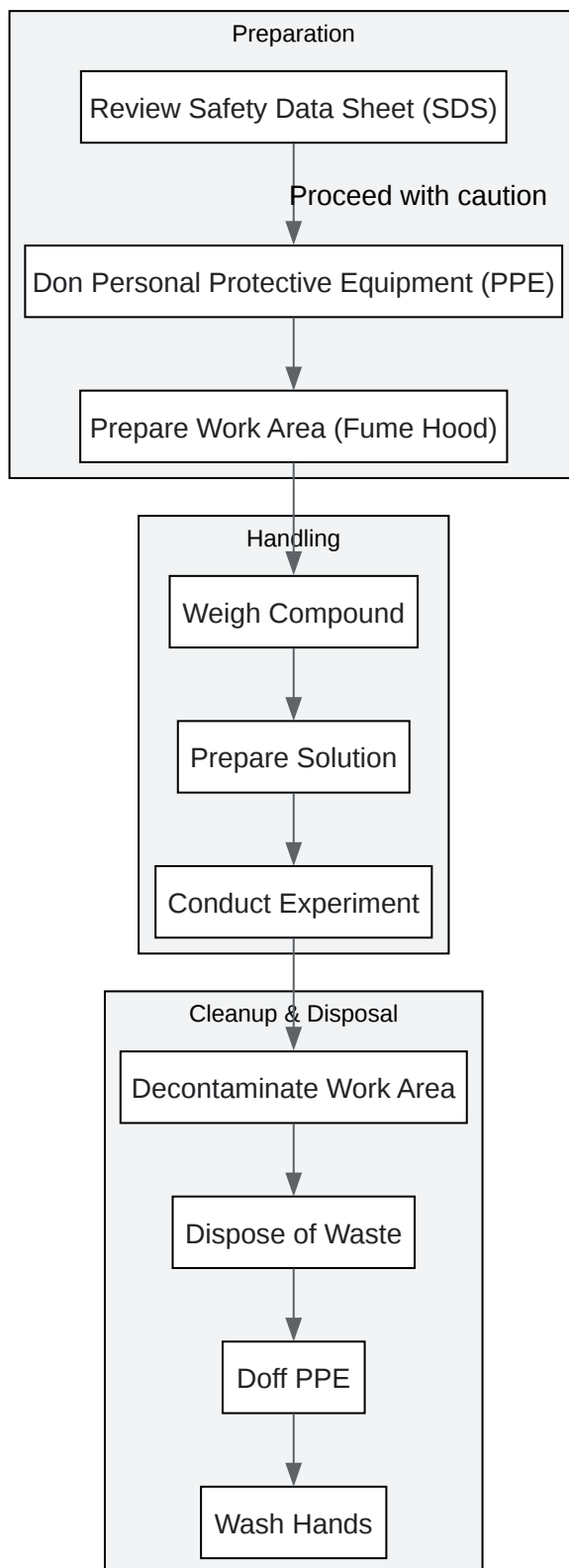
- If Swallowed: Call a poison center or doctor immediately if you feel unwell. Rinse mouth with water. Do NOT induce vomiting.[6]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water.[6]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek prompt medical attention.[6]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support.[6]

#### Spill and Disposal Plan:

- Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Collect the spilled material using a method that does not generate dust (e.g., wet paper towels for small spills) and place it in a sealed container for disposal.
- Disposal: Dispose of **CSF1R-IN-25** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Avoid release to the environment.[6]

## Experimental Workflow

The following diagram illustrates a general workflow for handling a potent chemical compound like **CSF1R-IN-25** in a laboratory setting.



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General laboratory workflow for handling chemical compounds.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. falseseguridad.com [falseseguridad.com]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. sams-solutions.com [sams-solutions.com]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. CSF1R-IN-1[2095849-04-8]MSDS [dcchemicals.com]
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